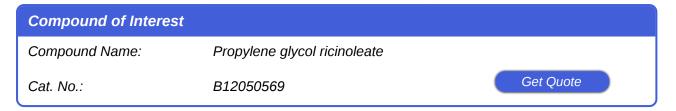


# Application Notes and Protocols for Phase Inversion Emulsification of Propylene Glycol Ricinoleate

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Propylene Glycol Ricinoleate (PGPR) is an ester of propylene glycol and ricinoleic acid, presenting a unique combination of properties that make it a valuable excipient in pharmaceutical and cosmetic formulations.[1][2] Its emulsifying and stabilizing capabilities are particularly noteworthy.[1] This document provides detailed application notes and protocols for the formulation of Propylene Glycol Ricinoleate nanoemulsions using phase inversion techniques. These low-energy emulsification methods, namely Phase Inversion Composition (PIC) and Phase Inversion Temperature (PIT), are advantageous for their simplicity and suitability for heat-sensitive active pharmaceutical ingredients (APIs).[3]

Nanoemulsions are kinetically stable, isotropic dispersions of oil and water stabilized by a surfactant and co-surfactant, with droplet sizes typically in the range of 20–200 nm.[3] Due to their small droplet size, nanoemulsions can enhance the solubility, dissolution rate, and bioavailability of poorly water-soluble drugs.[3][4]

# **Phase Inversion Emulsification Techniques**

Phase inversion emulsification is a low-energy method to produce fine and stable nanoemulsions. The inversion can be induced by changing the composition of the emulsion at



a constant temperature (Phase Inversion Composition) or by changing the temperature at a constant composition (Phase Inversion Temperature).

## **Phase Inversion Composition (PIC)**

The PIC method involves the progressive addition of one phase to the other, leading to a change in the spontaneous curvature of the surfactant layer and subsequent phase inversion. Typically, the aqueous phase is added to the oil phase containing the surfactant.

### **Phase Inversion Temperature (PIT)**

The PIT method utilizes the temperature-dependent solubility of non-ionic surfactants. As the temperature of a water-in-oil (W/O) emulsion is decreased, the surfactant becomes more hydrophilic, leading to an inversion to an oil-in-water (O/W) nanoemulsion with very small droplet sizes.[5][6][7]

# **Quantitative Data Summary**

The following tables summarize quantitative data from studies on nanoemulsion formulations. While direct data for **Propylene Glycol Ricinoleate** is limited, the presented data from related propylene glycol esters and ricinoleate derivatives provide valuable formulation insights.

Table 1: Formulation Composition of Nanoemulsions for Poorly Soluble Drugs



Drug	Oil Phase (% w/w)	Surfactant (% w/w)	Co- surfactant (% w/w)	Aqueous Phase (% w/w)	Reference
Itraconazole	Medium- Chain Triglycerides (10%)	Tween 80 (3%)	Propylene Glycol (2%)	q.s. to 100	[3]
Celecoxib	Sefsol 218 & Triacetin (10%)	Tween 80 & Transcutol-P (50%)	-	40%	[3]
Cyclosporine A	Oleic Acid	Tween 80	Propylene Glycol	q.s. to 100	[3]
Plumbagin	Propylene Glycol Caprylate (Capryol 90)	[3]			

Table 2: Physicochemical Characterization of Propylene Glycol Ester-Based Nanoemulsions



Oil Phase	Surfactant/ Co- surfactant	Method	Droplet Size (nm)	Polydispers ity Index (PDI)	Reference
Propylene Glycol Dicaprylate/D icaprate	Polysorbate 80 / 1-butanol	PIC	137	0.094	[6]
Propylene Glycol Dicaprylate/D icaprate	Polysorbate 80	PIC	33	-	[6]
Propylene Glycol Monocaprylat e	Kolliphor RH 40 / Transcutol	Low-Energy	~100	-	[8]

# **Experimental Protocols**

The following are detailed protocols for the preparation of **Propylene Glycol Ricinoleate** nanoemulsions using PIC and PIT methods. These are generalized protocols and may require optimization for specific drug candidates and applications.

# **Protocol 1: Phase Inversion Composition (PIC) Method**

This protocol is adapted from methodologies used for other propylene glycol diesters.[6]

#### Materials:

- Propylene Glycol Ricinoleate (Oil Phase)
- Non-ionic surfactant (e.g., Polysorbate 80, Cremophor EL)
- Co-surfactant (e.g., Propylene Glycol, Transcutol HP)
- Purified Water (Aqueous Phase)



- · Active Pharmaceutical Ingredient (API) optional
- Magnetic stirrer
- · Burette or syringe pump

#### Procedure:

- Preparation of the Organic Phase:
  - Accurately weigh the Propylene Glycol Ricinoleate, surfactant, and co-surfactant into a beaker.
  - If incorporating a lipophilic API, dissolve it in this oil/surfactant mixture.
  - Place the beaker on a magnetic stirrer and stir at a constant speed (e.g., 300-500 rpm) at room temperature until a homogenous mixture is obtained.
- Titration of the Aqueous Phase:
  - Slowly add purified water to the organic phase dropwise using a burette or a syringe pump at a constant rate.
  - Continue stirring throughout the addition process.
  - Observe the mixture for changes in viscosity and transparency, which indicate the progression towards the phase inversion point.
- Nanoemulsion Formation:
  - As the water content increases, the system will transition from a W/O emulsion to a bicontinuous microemulsion, and finally to an O/W nanoemulsion. This is often accompanied by a noticeable decrease in viscosity.
  - Continue adding water until the final desired concentration is reached.
  - Allow the nanoemulsion to stir for an additional 15-30 minutes to ensure homogeneity.



#### Characterization:

- Droplet Size and Polydispersity Index (PDI): Analyze the nanoemulsion using Dynamic Light Scattering (DLS).
- Zeta Potential: Determine the surface charge of the droplets, which is an indicator of stability.
- Morphology: Visualize the droplets using Transmission Electron Microscopy (TEM).
- Stability Studies: Assess the physical stability of the nanoemulsion over time at different storage conditions (e.g., 4°C, 25°C, 40°C) by monitoring changes in droplet size, PDI, and visual appearance (creaming, phase separation).

#### **Protocol 2: Phase Inversion Temperature (PIT) Method**

This is a general protocol based on the principles of the PIT method.[5][6]

#### Materials:

- Propylene Glycol Ricinoleate (Oil Phase)
- Non-ionic surfactant with a temperature-sensitive HLB value (e.g., Polyoxyethylene ethers)
- Purified Water (Aqueous Phase)
- API (optional)
- Water bath with temperature control
- Magnetic stirrer with a hot plate
- Cooling bath (e.g., ice-water bath)

#### Procedure:

- Component Mixing:
  - Combine the Propylene Glycol Ricinoleate, surfactant, and water in a sealed vessel.



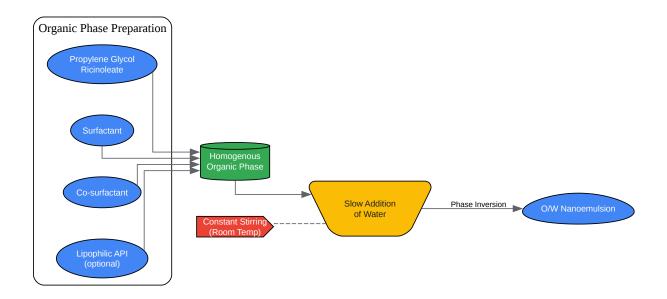
- If including an API, ensure it is soluble in the appropriate phase.
- Place the vessel in a water bath on a magnetic stirrer.
- · Heating and Phase Inversion:
  - Begin stirring the mixture at a moderate speed.
  - Gradually heat the mixture. As the temperature increases, the hydrophilic nature of the non-ionic surfactant decreases, leading to the formation of a W/O emulsion.
  - Continue heating to the Phase Inversion Temperature (PIT) of the system. The PIT can be determined beforehand by measuring the conductivity of the emulsion as a function of temperature; a sharp drop in conductivity indicates the inversion to a W/O emulsion.
- Cooling and Nanoemulsion Formation:
  - Once the PIT is reached or slightly exceeded, rapidly cool the emulsion by transferring the vessel to a cooling bath while maintaining stirring.
  - This rapid cooling forces the surfactant to become more hydrophilic again, causing the system to invert to a fine O/W nanoemulsion.
- Equilibration:
  - Continue stirring in the cooling bath until the emulsion reaches room temperature.

#### Characterization:

 Follow the same characterization steps as outlined in the PIC method protocol (Droplet Size, PDI, Zeta Potential, Morphology, and Stability Studies).

# Visualizations Experimental Workflow Diagrams

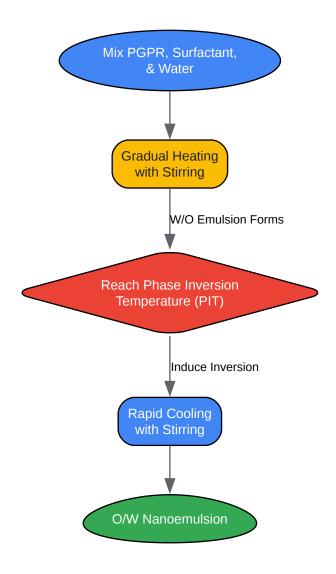




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Caption: Workflow for Phase Inversion Composition (PIC) Method.



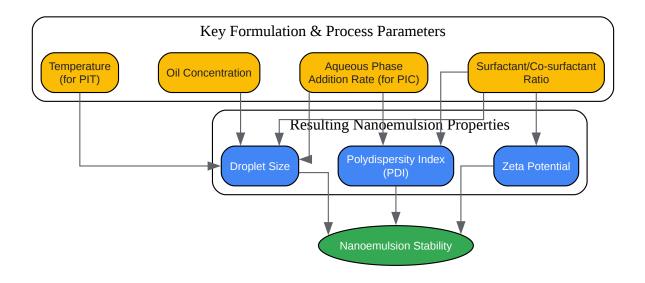


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Caption: Workflow for Phase Inversion Temperature (PIT) Method.

# **Logical Relationship Diagram**





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